

Personal protective equipment for handling Tasimelteon-D5

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Compound of Interest

Compound Name: Tasimelteon-D5

Cat. No.: B3025766

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Essential Safety and Handling Guide for Tasimelteon-D5

This guide provides crucial safety and logistical information for handling **Tasimelteon-D5** in a laboratory setting. The following procedures are based on available safety data for structurally similar compounds and are intended to ensure the safe handling, storage, and disposal of this substance.

Hazard Identification and Personal Protective Equipment (PPE)

Tasimelteon, the non-deuterated parent compound of **Tasimelteon-D5**, is classified with specific health hazards. Due to the structural similarity, **Tasimelteon-D5** should be handled with the same level of caution. The primary hazards include potential reproductive toxicity, acute toxicity if swallowed, inhaled, or in contact with skin, and may cause drowsiness or dizziness.^[1]

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **Tasimelteon-D5**

PPE Category	Recommendation
Hand Protection	Wear appropriate chemical-resistant gloves. The exact breakthrough time of the glove material should be confirmed with the glove manufacturer.[1]
Eye Protection	Use safety glasses with side-shields or goggles. Although some sources may state it is not required, it is best practice in a laboratory setting to always protect the eyes from potential splashes.[1]
Skin and Body	Wear a laboratory coat to prevent skin contact. Ensure that the lab coat is clean and regularly maintained.
Respiratory	If handling the compound as a powder or in a way that could generate dust or aerosols, use a properly fitted respirator with an appropriate particulate filter. Ensure adequate ventilation in the work area.[1]

Operational and Disposal Plans

Proper handling and disposal of **Tasimelteon-D5** are critical to minimize exposure and environmental contamination.

Handling and Storage:

- Engineering Controls: Handle **Tasimelteon-D5** in a well-ventilated area, preferably in a chemical fume hood, especially when working with the solid form or preparing solutions.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place. Refer to the manufacturer's instructions for optimal storage temperature and conditions.

Disposal Plan:

- **Waste Characterization:** All waste containing **Tasimelteon-D5** should be considered hazardous.
- **Disposal Method:** Dispose of contaminated material as chemical waste in accordance with local, state, and federal regulations. Do not allow the substance to enter sewers or surface and ground water.^[1]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is necessary to mitigate harm.

Table 2: Emergency Response Protocol

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If experiencing respiratory symptoms, seek medical attention. ^[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
Spill	For small spills, ensure adequate ventilation and wear appropriate PPE. ^[1] Carefully sweep up solid material or absorb liquid with an inert material and place it in a suitable container for disposal. Avoid generating dust.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **Tasimelteon-D5** in a research setting.

Caption: Workflow for Safe Handling of **Tasimelteon-D5**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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